

Hazard Analysis: Understanding the Risks of 5-Bromobenzene-1,2,3-triol

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Compound of Interest

Compound Name: 5-Bromobenzene-1,2,3-triol

Cat. No.: B1344235

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5-Bromobenzene-1,2,3-triol is a brominated phenolic compound. While comprehensive toxicological data for this specific chemical is not widely available, its structure suggests a hazard profile that includes skin, eye, and respiratory irritation, as indicated by GHS hazard statements.^[1] The presence of the phenol functional group is of primary concern, as phenols as a class can be corrosive and toxic, with the potential for rapid absorption through the skin.^[2] ^[3]^[4] The bromine atom may also contribute to its reactivity and potential as an irritant.

Key Hazard Statements:

- H315: Causes skin irritation.^{[1][5]}
- H319: Causes serious eye irritation.^{[1][5]}
- H335: May cause respiratory irritation.^{[1][5]}

Due to these hazards, it is imperative to handle **5-Bromobenzene-1,2,3-triol** with appropriate engineering controls and personal protective equipment.

Personal Protective Equipment (PPE): Your First Line of Defense

A multi-layered approach to PPE is critical when handling **5-Bromobenzene-1,2,3-triol** to prevent contact with skin, eyes, and the respiratory system.

Hand Protection

Given the skin irritation potential and the known properties of phenolic compounds to be absorbed through the skin, selecting the correct gloves is crucial.[\[2\]](#)[\[3\]](#) Nitrile gloves may not offer sufficient protection against phenols, especially in the presence of other solvents.[\[3\]](#) For direct handling, consider the following:

- Primary Gloves: Neoprene or butyl rubber gloves are recommended for handling phenols and halogenated compounds.[\[3\]](#)
- Double Gloving: Wearing two pairs of gloves is a best practice to protect against undetected tears or punctures. A common practice is to wear a lighter weight disposable glove under a heavier, more resistant glove.[\[3\]](#)
- Glove Change Protocol: Immediately change gloves if they become contaminated. Do not reuse disposable gloves.

Eye and Face Protection

To protect against splashes and airborne particles, the following are mandatory:

- Safety Glasses: ANSI Z87.1-compliant safety glasses with side shields.
- Face Shield: A face shield should be worn in addition to safety glasses when there is a significant risk of splashing.[\[2\]](#)

Body and Respiratory Protection

- Laboratory Coat: A standard laboratory coat should be worn at all times. For procedures with a higher risk of splashing, a chemically resistant apron over the lab coat is recommended.[\[3\]](#)
- Respiratory Protection: Work with **5-Bromobenzene-1,2,3-triol** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)[\[6\]](#) If a fume hood is not available or the procedure has a high potential for generating aerosols, a risk assessment should be performed to determine if a respirator is necessary.

Safe Handling and Operational Plan

A systematic approach to handling **5-Bromobenzene-1,2,3-triol** will minimize the risk of exposure and contamination.

Engineering Controls

- Chemical Fume Hood: All weighing and handling of solid **5-Bromobenzene-1,2,3-triol** and any work with its solutions should be performed in a properly functioning chemical fume hood.[6]
- Ventilation: Ensure the laboratory has adequate general ventilation.

Step-by-Step Handling Procedure

- Preparation: Before starting work, ensure the chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.
- PPE Donning: Put on all required PPE as outlined in Section 2.
- Weighing: If weighing the solid, do so on a tared weigh boat inside the fume hood. Handle the container with care to avoid creating dust.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Storage: Keep the container of **5-Bromobenzene-1,2,3-triol** tightly closed when not in use. Store in a cool, dry, dark, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2]
- Post-Handling: After handling, wipe down the work area in the fume hood with an appropriate decontaminating solution. Remove PPE in the correct order to avoid cross-contamination.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[7]

Spill and Disposal Management

Prompt and correct response to spills and proper waste disposal are critical components of safe chemical management.

Spill Response

In the event of a spill, follow these steps:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Alert: Notify your supervisor and colleagues.
- Assess: From a safe distance, assess the extent of the spill.
- Contain: For small spills within a fume hood, use an absorbent material like vermiculite or sand to contain the spill.[\[4\]](#)[\[8\]](#) Do not use combustible materials.
- Clean-up: Wearing appropriate PPE, carefully collect the absorbent material and spilled substance using non-sparking tools and place it into a labeled, sealed container for hazardous waste disposal.[\[8\]](#)
- Decontaminate: Clean the spill area with a suitable decontamination solution.

Waste Disposal Plan

All waste containing **5-Bromobenzene-1,2,3-triol** must be treated as hazardous waste.

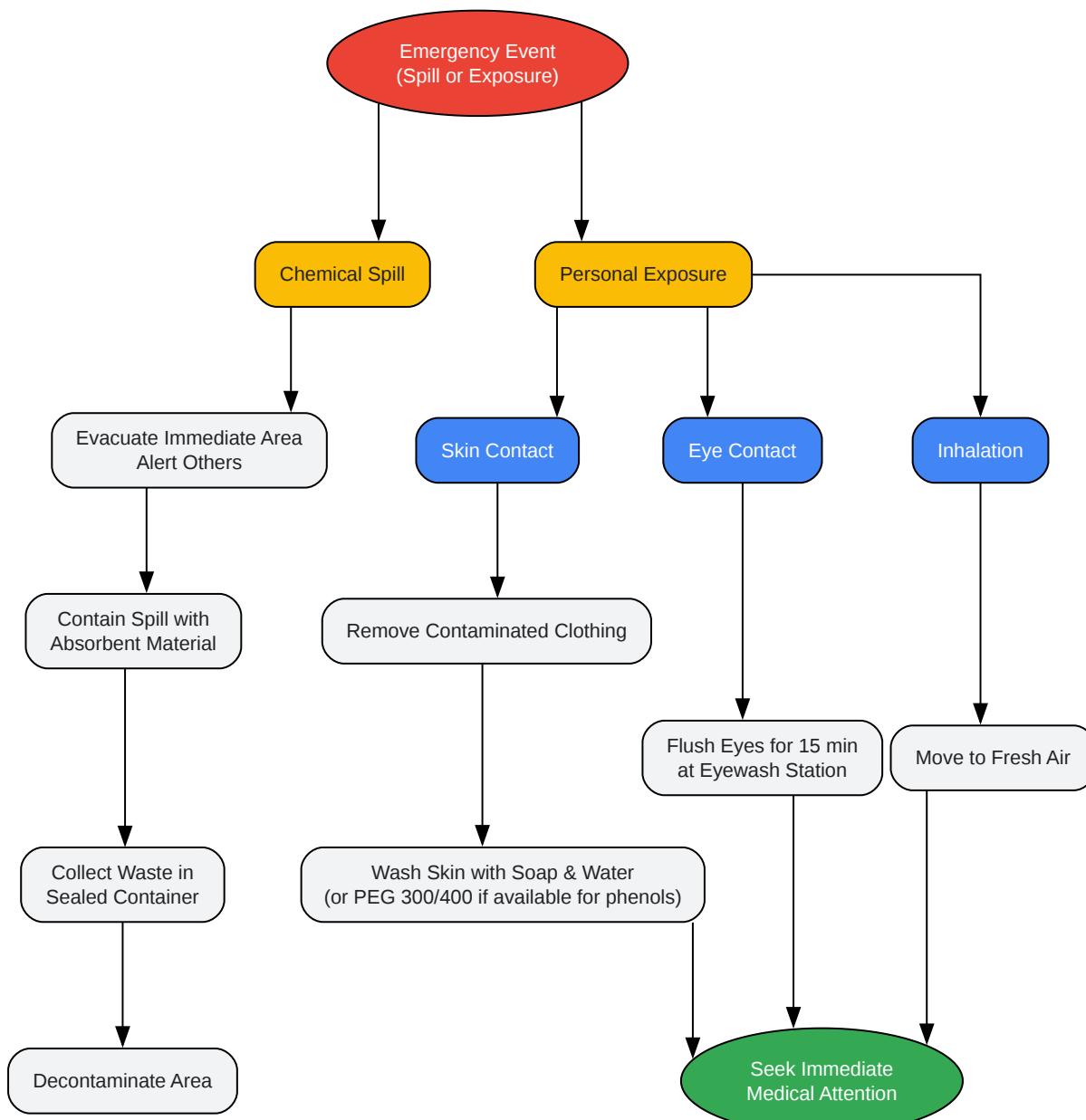
- Solid Waste: Contaminated gloves, weigh boats, and absorbent materials should be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Solutions containing **5-Bromobenzene-1,2,3-triol** should be collected in a designated, labeled hazardous waste container. Do not pour this chemical down the drain.[\[9\]](#)[\[10\]](#)
- Disposal: All hazardous waste must be disposed of through your institution's environmental health and safety office, following all local, state, and federal regulations.

Summary of Key Safety Information

Parameter	Information	Source
GHS Pictogram	GHS07 (Exclamation Mark)	
Signal Word	Warning	[1]
Hazard Statements	H315, H319, H335	[1]
Precautionary Statements	P261, P305+P351+P338	[1]
Primary Engineering Control	Chemical Fume Hood	[2] [6]
Recommended Gloves	Neoprene, Butyl Rubber	[3]
Eye Protection	Safety glasses with side shields and face shield	[2]
Spill Clean-up Material	Vermiculite, Sand	[4] [8]

Emergency Procedures Workflow

The following diagram outlines the immediate actions to take in case of an exposure or spill.

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Caption: Workflow for responding to a spill or personal exposure.

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